

A Comparative Guide to the Photothermal Conversion Efficiency of IR-780 Iodide

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the photothermal conversion efficiency (PCE) of the near-infrared (NIR) dye **IR-780 iodide** with other alternative photothermal agents. The data presented is supported by experimental findings to assist in the selection of appropriate agents for photothermal therapy and related research applications.

Quantitative Comparison of Photothermal Conversion Efficiency

The photothermal conversion efficiency of a material quantifies its ability to convert absorbed light energy into heat. For photothermal therapy applications, a higher PCE is desirable for effective localized hyperthermia. The following table summarizes the reported PCE values for IR-780 iodide in various formulations and compares them with other common NIR photothermal agents.



Photothermal Agent	Formulation	Photothermal Conversion Efficiency (η)	Laser Wavelength (nm)	Power Density (W/cm²)
IR-780 lodide	Free Dye	7.6% - 11.7%[1]	808	Not Specified
PEGylated chitosan-covered polydopamine nanoparticles (IR780@PCPNs)	54.6%[2]	808	1.0	
Folic acid- functionalized graphene quantum dots	87.9%	Not Specified	Not Specified	
Synthetic liposomes with cholesterol	~2.4-fold increase vs. free IR-780[3]	808	0.1 - 0.3	_
Indocyanine Green (ICG)	Free Dye	~18.5%	808	1.0
Other Cyanine Dyes	Heptamethine Cyanine Dye (Compound 2)	17.4%	808	1.0
Heptamethine Cyanine Dye (Compound 3)	Not directly reported, reached 55°C in 10 min	780	1.5	
BODIPY-based Dyes	Multifunctional NIR probe (16)	50%	808	2.0
Polymer-based Agents	TBDOPV-DT Conjugated Polymer	47.8%[4]	1064	Not Specified
PEDOT:PSS film	68.7%[5]	750	Not Specified	



CNC-

PEDOT:PSS 77.6%[5] 750 Not Specified

composite film

Experimental Protocol for Measuring Photothermal Conversion Efficiency

The following is a detailed methodology for determining the photothermal conversion efficiency of a photothermal agent, based on the principles reported in the literature, often referred to as Roper's method.[3][6]

- 1. Materials and Equipment:
- Photothermal Agent Solution: A solution of the photothermal agent (e.g., IR-780 iodide) in a suitable solvent (e.g., deionized water, PBS).
- Reference Solution: The pure solvent used to dissolve the photothermal agent.
- Cuvette: A standard quartz cuvette (e.g., 1 cm path length).
- NIR Laser: A continuous wave laser with a wavelength corresponding to the maximum absorption of the photothermal agent (e.g., 808 nm for IR-780).
- Power Meter: To accurately measure the output power of the laser.
- Thermocouple or Infrared (IR) Thermal Imaging Camera: To record the temperature changes of the solution.
- Magnetic Stirrer: To ensure uniform temperature distribution within the solution.
- Data Acquisition System: To log the temperature data over time.
- 2. Experimental Procedure:
- Sample Preparation: Prepare a solution of the photothermal agent with a known concentration and absorbance at the laser wavelength. A typical absorbance value is around 0.5 to 1.0 at the excitation wavelength.



· System Setup:

- Place the cuvette containing the photothermal agent solution on the magnetic stirrer.
- Position the laser beam to irradiate the center of the cuvette.
- Place the thermocouple or aim the IR thermal camera at the solution to record the temperature. Ensure the temperature probe is not directly in the laser path.
- Laser Power Measurement: Measure the laser power before the experiment using the power meter.

Heating Phase:

- Start recording the temperature of the solution.
- Turn on the laser and irradiate the solution for a set period (e.g., 10 minutes or until the temperature reaches a plateau).
- Continuously record the temperature throughout the heating phase.

· Cooling Phase:

- o Turn off the laser.
- Continue to record the temperature as the solution cools down to the ambient temperature.
- Reference Measurement: Repeat the entire procedure using the pure solvent as a reference to determine the heat absorbed by the solvent and the cuvette.
- 3. Data Analysis and Calculation:

The photothermal conversion efficiency (η) is calculated using the following energy balance equation:

$$\eta = [hA(Tmax - Tamb) - Qs] / [I(1 - 10-A\lambda)]$$



Where:

- h is the heat transfer coefficient.
- A is the surface area of the container.
- Tmax is the maximum steady-state temperature.
- Tamb is the ambient temperature.
- Qs is the heat absorbed by the solvent and container, determined from the reference measurement.
- I is the incident laser power.
- Aλ is the absorbance of the photothermal agent at the laser wavelength.

The term hA can be determined from the cooling phase data by plotting the natural logarithm of a dimensionless temperature parameter (θ) versus time.

$$\theta = (T - Tamb) / (Tmax - Tamb)$$

The slope of the linear fit of $-ln(\theta)$ versus time gives the time constant (τ s). Then, hA can be calculated as:

$$hA = (mscs) / \tau s$$

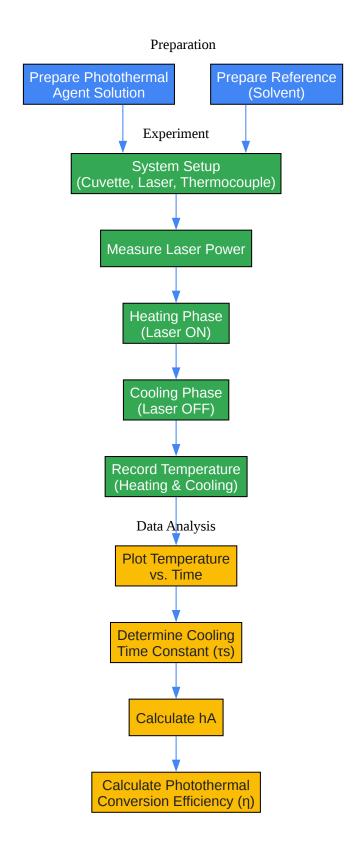
Where:

- ms is the mass of the solvent.
- cs is the specific heat capacity of the solvent.

Experimental Workflow Diagram

The following diagram illustrates the key steps involved in the experimental determination of photothermal conversion efficiency.





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Caption: Experimental workflow for determining photothermal conversion efficiency.



Conclusion

IR-780 iodide is a promising photothermal agent with a moderate intrinsic photothermal conversion efficiency.[1] However, its performance can be significantly enhanced through formulation strategies, such as encapsulation in nanoparticles.[2] When compared to the clinically approved ICG, IR-780 often exhibits superior photophysical properties, including a higher fluorescence quantum yield and singlet oxygen generation capability, making it a versatile candidate for both photothermal and photodynamic therapies.[3][7] The choice of a photothermal agent should be guided by the specific application, considering factors such as the desired operating wavelength, required PCE, and the potential for targeted delivery through nanoformulations. The standardized experimental protocol provided in this guide allows for the reliable and reproducible assessment of the photothermal conversion efficiency of novel and existing photothermal agents.

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